

Characterization of Letrozole EP Impurity B: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,4',4''-Methanetriyltribenzonitrile

Cat. No.: B601160

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of Letrozole EP Impurity B, a known process-related impurity in the synthesis of the non-steroidal aromatase inhibitor, Letrozole. Understanding the physicochemical properties, synthesis, and analytical characterization of this impurity is crucial for ensuring the quality, safety, and efficacy of the final drug product.

Physicochemical Properties

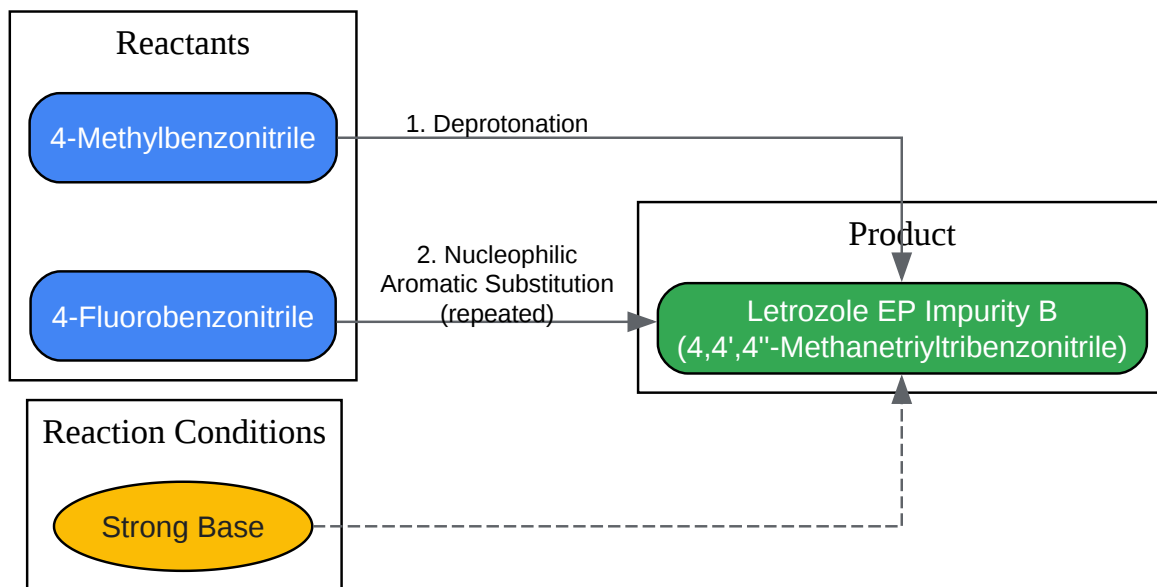
Letrozole EP Impurity B is chemically identified as 4,4',4''-Methanetriyltribenzonitrile.^{[1][2]} Its fundamental physicochemical properties are summarized in the table below.

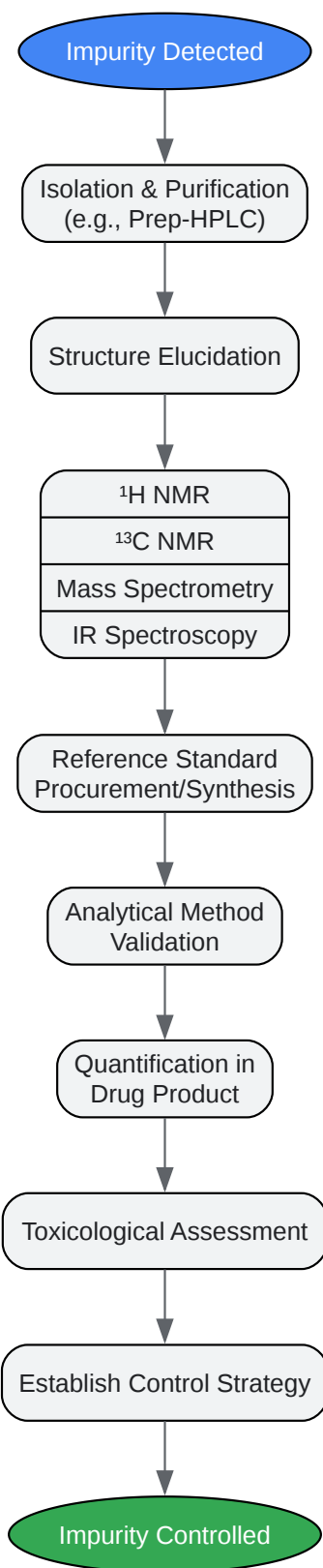
Property	Value	Reference
Chemical Name	4,4',4''-Methanetriyltribenzonitrile	[1][2]
Synonyms	4-[bis(4-cyanophenyl)methyl]benzonitrile, Letrozole Impurity B	[3]
CAS Number	113402-31-6	[1][3]
Molecular Formula	C22H13N3	[1][3][4]
Molecular Weight	319.36 g/mol	[3][4]
Appearance	Solid (Appearance details may vary by supplier)	
SMILES	<chem>N#CC1=CC=C(C(C2=CC=C(C=C2)C#N)C3=CC=C(C=C3)C#N)C=C1</chem>	[1]

Synthesis and Formation

Letrozole EP Impurity B is not a degradation product but a process-related impurity formed during the synthesis of Letrozole. While the exact step of its formation can vary depending on the synthetic route employed for Letrozole, a plausible pathway involves the reaction of a key intermediate with excess reagents or under specific reaction conditions.

One potential synthetic route to 4,4',4''-Methanetriyltribenzonitrile involves the reaction of 4-methylbenzonitrile with 4-fluorobenzonitrile in the presence of a strong base.[5] This reaction highlights a possible mechanism for its formation as a byproduct if 4-methylbenzonitrile or similar precursors are present in the reaction mixture for Letrozole synthesis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Letrozole EP Impurity B | 113402-31-6 | SynZeal [synzeal.com]
- 2. Letrozole EP Impurity B | CAS No- 113402-31-6 [chemicea.com]
- 3. 4,4',4''-Methanetriyltribenzonitrile | C₂₂H₁₃N₃ | CID 29933425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cleanchemlab.com [cleanchemlab.com]
- 5. CN102417469A - Novel method for synthesizing letrozole related substance 4, 4' -trinitrile phenylmethane - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Characterization of Letrozole EP Impurity B: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601160#letrozole-ep-impurity-b-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com